

# What are the physical and chemical properties of Methyl indole-6-carboxylate

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## Compound of Interest

Compound Name: *Methyl indole-6-carboxylate*

Cat. No.: B024179

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## An In-depth Technical Guide to Methyl Indole-6-carboxylate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl indole-6-carboxylate** is a heterocyclic compound belonging to the indole family. It serves as a crucial building block and intermediate in the synthesis of a wide range of biologically active molecules. Its unique structure, featuring the indole nucleus, makes it a valuable scaffold in medicinal chemistry, particularly in the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl indole-6-carboxylate**, detailed experimental protocols for its synthesis, and insights into its relevance in biological pathways.

## Physicochemical Properties

The physical and chemical properties of **Methyl indole-6-carboxylate** are summarized below. It is important to note that while some properties have been experimentally determined, others are based on computational predictions and should be regarded as such.

## General Properties

Property	Value	Source
Molecular Formula	$C_{10}H_9NO_2$	--INVALID-LINK--
Molecular Weight	175.19 g/mol	--INVALID-LINK--
Appearance	Off-white crystalline powder	--INVALID-LINK--
Melting Point	75-84 °C	--INVALID-LINK--
CAS Number	50820-65-0	--INVALID-LINK--

## Predicted Physicochemical Data

The following table presents computationally predicted data for several physicochemical properties. Experimental verification of these values is recommended.

Property	Predicted Value	Source
Boiling Point	$331.7 \pm 15.0$ °C at 760 mmHg	--INVALID-LINK--
Density	$1.253 \pm 0.06$ g/cm <sup>3</sup>	--INVALID-LINK--
pKa	$15.80 \pm 0.30$	--INVALID-LINK--
Solubility	Soluble in Chloroform, Methanol	--INVALID-LINK--

## Spectroscopic Properties

Detailed experimental spectra for **Methyl indole-6-carboxylate** are not readily available in the public domain. However, based on its structure and data from related indole derivatives, the expected spectral characteristics are described below.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the indole ring, the N-H proton (typically a broad singlet), and the methyl ester protons (a sharp singlet). The chemical shifts and coupling patterns of the aromatic protons will be indicative of the 6-substituted indole scaffold.

- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display signals for the carbonyl carbon of the ester, the aromatic carbons of the indole ring, and the methyl carbon of the ester group.

## Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands corresponding to the functional groups present in the molecule. Key expected peaks include:

- N-H stretching vibration of the indole ring.
- C=O stretching vibration of the ester group.
- C-O stretching of the ester.
- Aromatic C-H and C=C stretching vibrations.

## Mass Spectrometry (MS)

The mass spectrum is expected to show a molecular ion peak ( $\text{M}^+$ ) corresponding to the molecular weight of the compound (175.19 g/mol). Fragmentation patterns would likely involve the loss of the methoxy group (-OCH<sub>3</sub>) or the entire carbomethoxy group (-COOCH<sub>3</sub>) from the molecular ion.

## Experimental Protocols

### Synthesis of Methyl Indole-6-carboxylate via Fischer Esterification

This protocol describes a general method for the synthesis of **Methyl indole-6-carboxylate** from indole-6-carboxylic acid using a Fischer esterification reaction.

Reaction Scheme:

Indole-6-carboxylic Acid

+ Methanol

Methyl indole-6-carboxylate

 $\text{H}_2\text{SO}_4$  (cat.)

+ Water

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Caption: Fischer Esterification of Indole-6-carboxylic Acid

## Materials:

- Indole-6-carboxylic acid
- Anhydrous methanol
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve indole-6-carboxylic acid in an excess of anhydrous methanol.
- Acid Catalysis: Carefully and slowly add a catalytic amount of concentrated sulfuric acid to the stirring solution.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
- Quenching: Slowly pour the reaction mixture into a beaker containing a saturated solution of sodium bicarbonate to neutralize the excess acid.
- Extraction: Transfer the neutralized mixture to a separatory funnel and extract the aqueous layer multiple times with ethyl acetate.
- Washing: Combine the organic layers and wash with brine.
- Drying: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Solvent Removal: Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: The crude **Methyl indole-6-carboxylate** can be further purified by recrystallization or column chromatography.

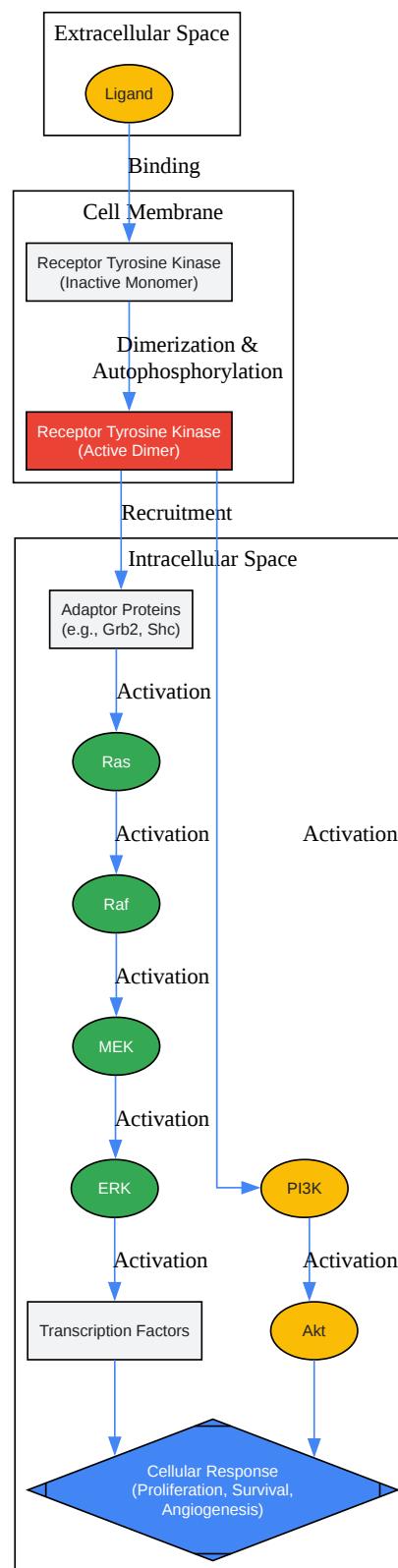
## Biological Relevance and Signaling Pathways

Indole derivatives are of significant interest in drug discovery due to their diverse biological activities. While **Methyl indole-6-carboxylate** itself may primarily be a synthetic intermediate, its derivatives have been investigated as potent inhibitors of various protein kinases, which are key components of cellular signaling pathways often dysregulated in diseases like cancer.[\[1\]](#)

## Receptor Tyrosine Kinase (RTK) Signaling

Receptor Tyrosine Kinases (RTKs) such as the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR) are crucial for regulating cell proliferation, survival, and angiogenesis.[\[1\]](#)[\[2\]](#)[\[3\]](#) The aberrant activation of these pathways is a hallmark of many cancers.[\[1\]](#) Derivatives of indole-6-carboxylate have been explored as inhibitors of these kinases, making the understanding of these pathways essential for drug development professionals.[\[1\]](#)

Below is a generalized diagram illustrating the signaling cascade initiated by the activation of an RTK.



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Caption: Generalized Receptor Tyrosine Kinase Signaling Pathway.

This diagram illustrates how the binding of a ligand to an RTK on the cell surface leads to a cascade of intracellular signaling events, ultimately resulting in various cellular responses. The development of small molecule inhibitors that target the kinase activity of these receptors is a major focus in cancer therapy.

## Safety and Handling

**Methyl indole-6-carboxylate** should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

## Conclusion

**Methyl indole-6-carboxylate** is a valuable chemical entity with applications in organic synthesis and medicinal chemistry. This guide provides a foundational understanding of its properties and synthesis. Further research into its biological activities and the development of its derivatives holds promise for the discovery of new therapeutic agents.

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- To cite this document: BenchChem. [What are the physical and chemical properties of Methyl indole-6-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024179#what-are-the-physical-and-chemical-properties-of-methyl-indole-6-carboxylate]

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